

In-Depth Technical Guide to Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate

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Compound of Interest

Compound Name: *Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate*

CAS No.: 35051-50-4

Cat. No.: B104182

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and potential applications of **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate**, a phosphonate ester of interest in organic synthesis and medicinal chemistry.

Core Physical Properties

Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate is a light yellow oil. While comprehensive experimental data is not widely available, the following table summarizes its known and predicted physical properties.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₃ O ₅ P	[1]
Molecular Weight	266.27 g/mol	[1]
Boiling Point	102-104 °C at 0.4 Torr	[2]
Density (predicted)	1.059 g/cm ³	
Refractive Index (n ₂₀ /D of a similar compound)	1.432 (for Ethyl 2-(diethoxyphosphoryl)butanoate)	
Solubility	Soluble in dichloromethane (DCM) and ethyl acetate.	
Appearance	Light Yellow Oil	[1]
CAS Number	35051-50-4	

Synthesis of Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate

The primary synthetic route to **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate** is the Michaelis-Arbuzov reaction. This reaction involves the nucleophilic attack of a trialkyl phosphite, in this case, triethyl phosphite, on an alkyl halide, ethyl 2-bromo-3-methylbutanoate. [3]

Experimental Protocol: Michaelis-Arbuzov Reaction

While a specific detailed protocol for this exact transformation is not readily available in the literature, a general procedure can be adapted from established methods for the Michaelis-Arbuzov reaction.[3][4]

Materials:

- Ethyl 2-bromo-3-methylbutanoate
- Triethyl phosphite

- Anhydrous, inert solvent (e.g., toluene or xylenes)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- To a flame-dried round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add ethyl 2-bromo-3-methylbutanoate (1.0 equivalent).
- Add an excess of triethyl phosphite (1.5-2.0 equivalents). The use of excess triethyl phosphite can also serve as the reaction solvent.
- The reaction mixture is heated to a temperature typically ranging from 120°C to 150°C.
- The reaction is monitored for the cessation of ethyl bromide evolution, which indicates the progress of the reaction. The reaction time can vary from several hours to overnight.
- Upon completion, the excess triethyl phosphite is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate**.

Diagram of the Michaelis-Arbuzov Reaction Workflow:



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Caption: General workflow for the synthesis of **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate** via the Michaelis-Arbuzov reaction.

Spectroscopic Characterization

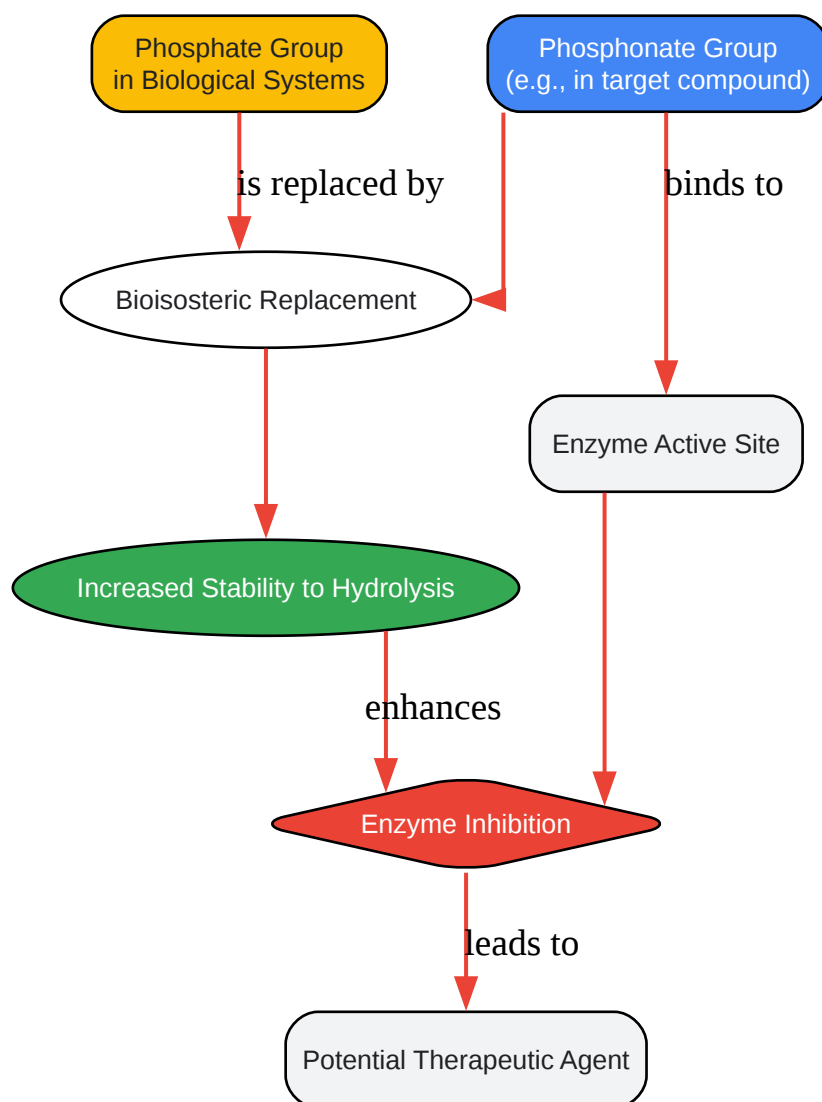
The structure of **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate** would be confirmed using standard spectroscopic techniques.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl ester group (a triplet and a quartet), the ethoxy groups on the phosphorus (overlapping triplets and quartets), and the protons of the 3-methylbutanoate backbone.
- ^{13}C NMR: The carbon NMR spectrum would display distinct resonances for the carbonyl carbon of the ester, the carbons of the ethyl and ethoxy groups, and the carbons of the butanoate chain.
- ^{31}P NMR: The phosphorus-31 NMR spectrum should exhibit a single resonance characteristic of a phosphonate ester.
- IR Spectroscopy: The infrared spectrum would show strong absorption bands for the $\text{P}=\text{O}$ and $\text{C}=\text{O}$ stretching vibrations.

Potential Applications in Drug Development

Phosphonates are a well-established class of compounds in medicinal chemistry, often utilized as bioisosteres of phosphates due to their enhanced stability against hydrolysis by phosphatases.[5] While specific biological activities of **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate** have not been extensively reported, its structural motifs suggest potential applications as an intermediate in the synthesis of more complex molecules with therapeutic potential. For instance, phosphonate-containing compounds have been investigated as enzyme inhibitors, antiviral agents, and anticancer drugs.[5]

The logical relationship for the utility of phosphonates in drug discovery is outlined below.



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Caption: The role of phosphonates as phosphate bioisosteres in drug discovery.

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